

# Efficacy of Codlemone compared to alternative codling moth control methods

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## The Efficacy of Codlemone in Codling Moth Control: A Comparative Analysis

A comprehensive review of current data on **Codlemone**-based strategies versus alternative methods for managing *Cydia pomonella*, a primary pest in pome fruit orchards.

The codling moth, *Cydia pomonella*, poses a significant threat to apple and pear production worldwide, with its larvae causing substantial economic losses.[1][2] For decades, control of this pest has heavily relied on chemical insecticides. However, the emergence of insecticide resistance and growing environmental concerns have spurred the development of alternative, more sustainable management strategies.[1][2][3][4][5] Among these, the use of the codling moth sex pheromone, (E,E)-8,10-dodecadien-1-ol, commonly known as **Codlemone**, has become a cornerstone of integrated pest management (IPM) programs.[4][5][6] This guide provides a detailed comparison of the efficacy of **Codlemone**-based methods with other control alternatives, supported by experimental data and detailed methodologies.

## Codlemone-Based Strategies: Mating Disruption and Attract-and-Kill

**Codlemone** is primarily utilized in two distinct strategies: mating disruption (MD) and "attract and kill."[2][7]

Mating Disruption (MD) involves permeating an orchard's atmosphere with a high concentration of synthetic **Codlemone**. This confuses male moths, hindering their ability to locate and mate with females, thereby reducing the overall reproductive success of the pest population.[4][5][6][8][9][10][11] The efficacy of mating disruption is influenced by factors such as orchard size, dispenser density, and the initial pest population density.[9][10][11][12] For optimal results, a uniform distribution of approximately 400 dispensers per acre is recommended.[8]

Attract-and-Kill strategies utilize **Codlemone** as a lure to draw male moths to a source that contains a killing agent, typically a contact insecticide.[7][13] This method targets the male population directly, reducing the number of viable matings.

## Alternative Codling Moth Control Methods

A variety of alternative methods are employed to manage codling moth populations, each with its own set of advantages and limitations. These can be broadly categorized as chemical, biological, and cultural/mechanical controls.

**Chemical Control:** Insecticides remain a widely used method for codling moth control due to their effectiveness and relatively low cost.[3] However, widespread use has led to the development of resistance in many codling moth populations to several classes of insecticides, including organophosphates, carbamates, and pyrethroids.[1][2] Newer, more selective insecticides are available, but the risk of resistance development remains a concern, necessitating careful rotation and integrated approaches.[3]

**Biological Control:** This strategy involves the use of natural enemies to suppress pest populations. Key biological control agents for codling moth include:

- **Codling Moth Granulovirus (CpGV):** A naturally occurring virus that is highly specific to codling moth larvae.[14][15] It must be ingested by the larvae to be effective and is susceptible to degradation by UV light, sometimes requiring frequent applications.[15]
- **Entomopathogenic Nematodes:** Microscopic worms that seek out and kill codling moth larvae in the soil and under the bark.[15] *Steinernema feltiae* is a commonly used species. [15]
- **Parasitoids:** Insects that lay their eggs in or on codling moth eggs or larvae. *Trichogramma* wasps, for instance, parasitize codling moth eggs.[16] The release of two *Trichogramma*

species in German apple orchards resulted in a 53–84% reduction of codling moths.[\[2\]](#)

Cultural and Mechanical Controls: These non-chemical methods are important components of an IPM strategy and include:

- Sanitation: Prompt removal and destruction of infested fruit to eliminate larvae.[\[17\]](#)
- Fruit Thinning: Reducing fruit clusters to prevent larvae from easily moving between fruits. [\[16\]](#)[\[17\]](#)
- Trunk Banding: Placing corrugated cardboard bands around tree trunks to trap larvae seeking pupation sites.[\[16\]](#)[\[17\]](#)
- Fruit Bagging: Enclosing individual fruits in bags to create a physical barrier against egg-laying females.[\[16\]](#)[\[17\]](#)

## Comparative Efficacy Data

The following tables summarize quantitative data from various studies, comparing the efficacy of **Codlemone**-based methods with alternative control strategies.

Treatment Method	Efficacy Metric	Result	Study Reference
Codlemone Mating Disruption			
Ecodian CP	Fruit Damage Reduction	62.1% - 81.2%	[18]
Isomate CTT	Fruit Damage Reduction	54.2% - 95.8%	[18]
Mating Disruption (General)	Reduction in Female Reproduction	Varies (65% - 90%) depending on temperature	[12]
Chemical Control			
Insecticide Spray (Automatic Schedule)	Fruit Damage	< 1%	[19]
Insecticide Spray (Trap-based)	Fruit Damage	< 1%	[19]
Biological Control			
Trichogramma spp. Release	Codling Moth Reduction	53% - 84%	[2]
Codling Moth Granulovirus (CpGV)	Fruit Damage Reduction	Comparable to organophosphorus insecticides	[2]
Attract and Kill			
Appeal 04 PA	Fruit Damage Reduction	Comparable to insect growth regulators	[7]

## Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. Below are summaries of experimental protocols from key studies.

## Codlemone Mating Disruption Efficacy Trial

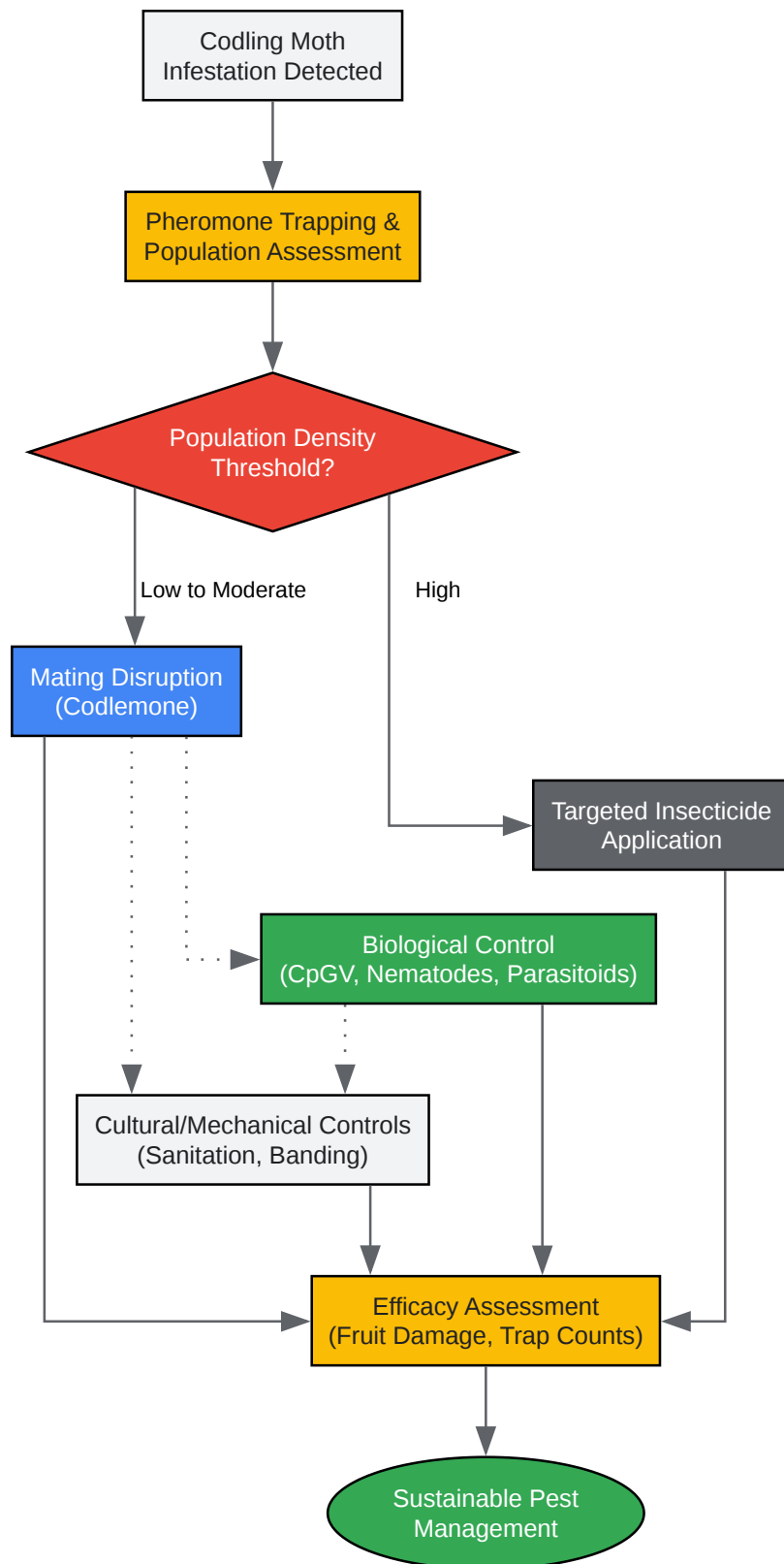
- Objective: To evaluate the effectiveness of Ecodian CP and Isomate CTT pheromone dispensers in reducing codling moth fruit damage compared to chemical control and an untreated control.
- Experimental Design:
  - Treatments:
    - Mating Disruption (Ecodian CP): 2000 dispensers per hectare, applied twice per season.
    - Mating Disruption (Isomate CTT): 500 dispensers per hectare, applied once per season.
    - Chemical Control: Thiacloprid (Calypso 480 SC) applied 2-3 times per season based on moth flight monitoring.
    - Attract and Kill: Appeal 04 PA (0.1% **codlemone** + 4% cyfluthrin) applied twice per season.
    - Untreated Control.
  - Monitoring:
    - Pheromone traps were used to monitor adult male codling moth flight activity.
    - Corrugated cardboard bands were placed on tree trunks to capture larvae for population assessment.
  - Data Collection:
    - The number of male moths caught in pheromone traps was recorded weekly.
    - The number of larvae in cardboard bands was counted.
    - Fruit damage was assessed at harvest by examining a random sample of apples from each treatment plot.

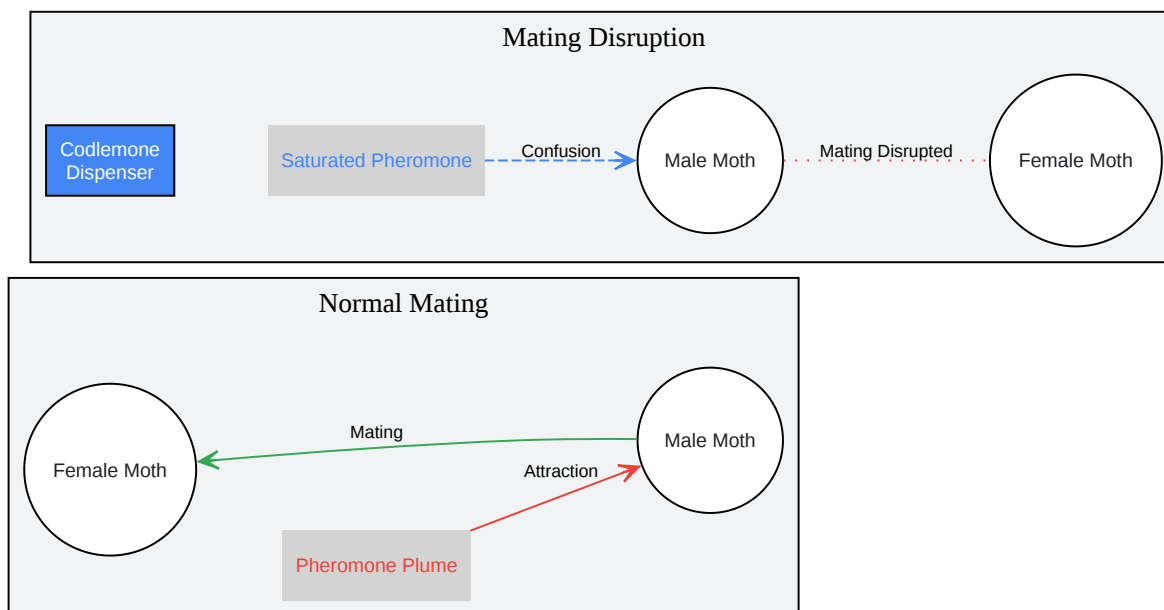
- Data Analysis: The efficacy of the treatments was calculated using Abbott's formula, comparing the percentage of damaged fruit in the treated plots to the untreated control plots.

Reference: The Control of Codling Moth (*Cydia Pomonella* L.) Population Using Mating Disruption Method (2012)[[18](#)]

## Visualizing Codling Moth Management Strategies

To better understand the logical flow and interrelationships of different control methods within an IPM framework, the following diagrams are provided.





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